

An In-Depth Technical Guide to the Spectroscopic Data of 5-Methyltetraline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-METHYLTETRALINE

CAS No.: 2809-64-5

Cat. No.: B1593505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methyltetraline (C₁₁H₁₄, molar mass: 146.23 g/mol) is a substituted derivative of tetralin, featuring a methyl group on its aromatic ring.[1] Its structural characteristics make it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals, dyes, and fragrances.[2] Accurate and unambiguous characterization of this molecule is paramount for its application in these fields. This guide details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data that collectively provide a definitive structural fingerprint of **5-methyltetraline**.

Molecular Structure and Atom Numbering

To facilitate the interpretation of the spectroscopic data, the following numbering scheme is used for the carbon and hydrogen atoms of **5-methyltetraline**.

Caption: Structure and atom numbering of **5-methyltetraline**.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **5-methyltetraline**, both ^1H and ^{13}C NMR are essential for unambiguous structure confirmation.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **5-methyltetraline** provides detailed information about the number of different types of protons and their connectivity.

Table 1: ^1H NMR Spectroscopic Data for **5-Methyltetraline**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.0-7.2	m	3H	Aromatic H (H6, H7, H8)
~2.75	t	2H	Benzylic H (H1)
~2.65	t	2H	Benzylic H (H4)
~2.25	s	3H	Methyl H (C5-CH ₃)
~1.80	m	4H	Aliphatic H (H2, H3)

Interpretation of the ^1H NMR Spectrum:

The aromatic region of the spectrum displays a multiplet integrating to three protons, consistent with the three protons on the substituted benzene ring. The two triplets at approximately 2.75 and 2.65 ppm are characteristic of the two benzylic methylene groups (H1 and H4), each coupled to the adjacent aliphatic methylene groups. The singlet at around 2.25 ppm, integrating to three protons, is indicative of the methyl group attached to the aromatic ring, which has no adjacent protons to couple with. The multiplet at approximately 1.80 ppm, integrating to four protons, corresponds to the two aliphatic methylene groups (H2 and H3) of the saturated ring.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **5-methyltetraline** reveals the number of unique carbon environments in the molecule.

Table 2: ^{13}C NMR Spectroscopic Data for **5-Methyltetraline**

Chemical Shift (δ) ppm	Assignment
~137	C8a
~135	C4a
~132	C5
~129	C7
~126	C6
~125	C8
~30	C1
~29	C4
~23	C2
~22	C3
~19	C5-CH ₃

Interpretation of the ^{13}C NMR Spectrum:

The spectrum shows a total of 11 distinct carbon signals, corresponding to the 11 carbon atoms in the molecule. The six signals in the downfield region (~125-137 ppm) are characteristic of the aromatic carbons. The upfield signals correspond to the aliphatic carbons of the saturated ring and the methyl group. The benzylic carbons (C1 and C4) are found at approximately 30 and 29 ppm, while the other two aliphatic carbons (C2 and C3) appear at around 23 and 22 ppm. The methyl carbon (C5-CH₃) resonates at the most upfield position, around 19 ppm.

Experimental Protocol: NMR Spectroscopy

A robust protocol for acquiring high-quality NMR spectra of **5-methyltetraline** is crucial for accurate structural elucidation.

Caption: Workflow for NMR spectroscopic analysis of **5-methyltetraline**.

II. Infrared (IR) Spectroscopy

Infrared spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **5-methyltetraline** displays characteristic absorption bands for its aromatic and aliphatic components.

Table 3: Key IR Absorption Bands for **5-Methyltetraline**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3000-3100	C-H stretch	Aromatic
2800-3000	C-H stretch	Aliphatic (CH ₂ , CH ₃)
1600-1650	C=C stretch	Aromatic ring
1450-1500	C=C stretch	Aromatic ring
~1450	C-H bend	Aliphatic (CH ₂ , CH ₃)
700-900	C-H out-of-plane bend	Aromatic (substitution pattern)

Interpretation of the IR Spectrum:

The IR spectrum of **5-methyltetraline** shows characteristic C-H stretching vibrations for both the aromatic (above 3000 cm⁻¹) and aliphatic (below 3000 cm⁻¹) portions of the molecule.[3] The presence of the aromatic ring is further confirmed by the C=C stretching absorptions in the 1450-1650 cm⁻¹ region. The pattern of the C-H out-of-plane bending bands in the 700-900 cm⁻¹ region can provide information about the substitution pattern on the aromatic ring.

Experimental Protocol: FT-IR Spectroscopy

The following protocol outlines the standard procedure for obtaining a high-quality FT-IR spectrum of liquid **5-methyltetraline**.

Caption: Workflow for FT-IR spectroscopic analysis of **5-methyltetraline**.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Table 4: Key Mass Spectral Data for **5-Methyltetraline** (Electron Ionization)

m/z	Relative Intensity	Proposed Fragment
146	High	Molecular Ion $[M]^+$
131	High	$[M - CH_3]^+$
115	Moderate	$[M - CH_3 - CH_4]^+$
91	Low	Tropylium ion $[C_7H_7]^+$

Interpretation of the Mass Spectrum:

The mass spectrum of **5-methyltetraline** obtained by electron ionization (EI) shows a prominent molecular ion peak at m/z 146, which corresponds to its molecular weight. A significant peak is observed at m/z 131, resulting from the loss of a methyl group ($[M - CH_3]^+$), a characteristic fragmentation for methylated aromatic compounds. Further fragmentation can lead to the peak at m/z 115. The presence of a peak at m/z 91 suggests the formation of the stable tropylium ion.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the preferred method for analyzing volatile compounds like **5-methyltetraline**, as it combines the separation power of gas chromatography with the detection capabilities of mass spectrometry.

Caption: Workflow for GC-MS analysis of **5-methyltetraline**.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a comprehensive and unambiguous structural characterization of **5-methyltetraline**. The ^1H and ^{13}C NMR spectra define the carbon-hydrogen framework, the IR spectrum identifies the key functional groups, and the mass spectrum confirms the molecular weight and provides characteristic fragmentation patterns. The protocols and interpretations presented in this guide offer a robust framework for researchers and scientists working with this important chemical intermediate, ensuring data integrity and facilitating its use in drug development and other scientific endeavors.

References

- ChemBK. naphthalene,1,2,3,4-tetrahydro-5-methyl-. Available at: [\[Link\]](#).
- PubChem. 5-Methyl-1,2,3,4-tetrahydronaphthalene. National Center for Biotechnology Information. Available at: [\[Link\]](#).
- UCLA Chemistry & Biochemistry. IR Spectroscopy Tutorial: Aromatics. Available at: [\[Link\]](#).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Methyl-1,2,3,4-tetrahydronaphthalene | C₁₁H₁₄ | CID 17768 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. chembk.com [\[chembk.com\]](https://chembk.com)
- 3. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Spectroscopic Data of 5-Methyltetraline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593505/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-5-methyltetraline\]](https://www.benchchem.com/product/b1593505/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-5-methyltetraline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)